

5-Acetylsalicylamide melting point 220-226°C

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Compound Focus: 5-Acetylsalicylamide

CAS No.: 40187-51-7

Cat. No.: S664260

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Technical Data Summary

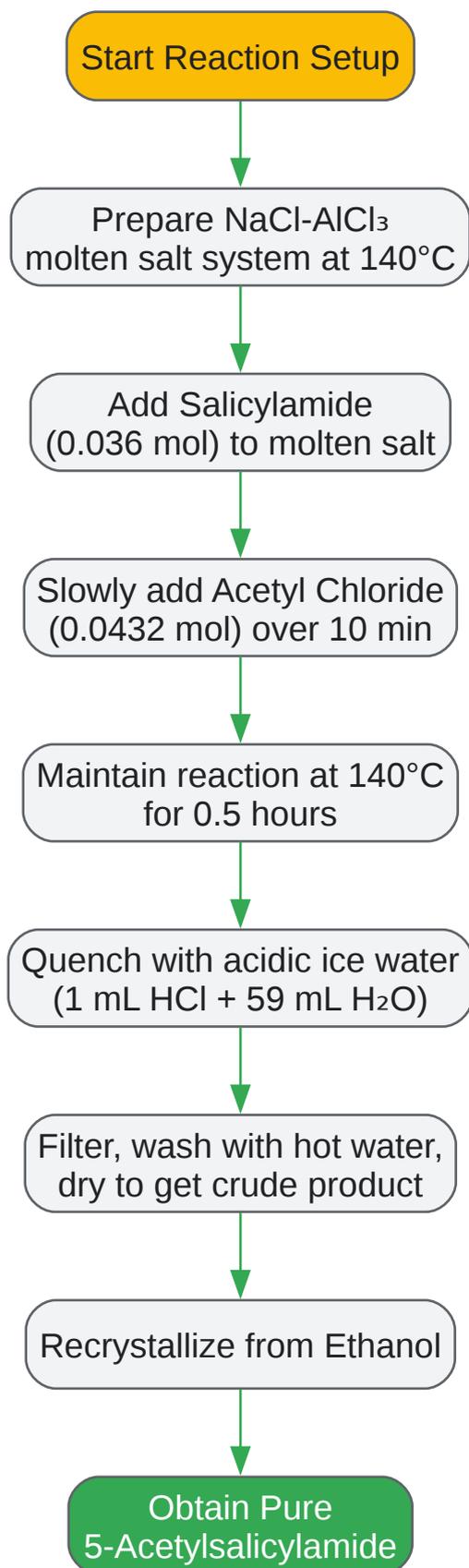
Property	Value / Description
CAS Registry Number	40187-51-7 [1] [2] [3]
Molecular Formula	C ₉ H ₉ NO ₃ [1] [2] [4]
Molecular Weight	179.17 g/mol [1] [2] [4]
Melting Point	220 - 226 °C (literature value) [1] [5] [2]. A specific source reports a melting point of 222 - 226 °C for a product with >98% purity [2].
Appearance	White to light yellow or light brown crystalline powder [1] [2] [3]
Solubility	Slightly soluble in DMSO and methanol [1] [3]
Density	1.282 - 1.297 g/cm ³ (estimate) [1] [4]
pKa	6.57 ± 0.18 (Predicted) [1] [3]

Property	Value / Description
Primary Application	Reagent in organic synthesis; used in the preparation of phosphotyrosine peptidomimetic prodrugs and as an intermediate for other compounds [1] [5] [3]

Synthetic Method: Friedel-Crafts Acylation

The most detailed synthesis protocol found involves a **Lewis acidic ionic liquid-catalyzed Friedel-Crafts acylation** of salicylamide with acetyl chloride [6] [5]. This method uses a low-melting mixture of NaCl and AlCl₃ as the reaction medium and catalyst, achieving a high yield of 92.2% with a purity of ≥98.1% [6] [3].

The synthesis workflow can be visualized as follows:



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Synthesis workflow for **5-Acetylsalicylamide** via Friedel-Crafts acylation.

Detailed Experimental Procedure

• Preparation of the Molten Salt Catalyst System

- Assemble a 100 mL three-neck flask with a mechanical stirrer, condenser, thermometer, and dropping funnel. Place the setup in a constant temperature oil bath [6] [3].
- Quickly add anhydrous aluminum chloride (0.0648 mol, ~8.64 g) and sodium chloride (0.0648 mol, ~3.79 g) to the flask [6] [3].
- With stirring, heat the mixture to 140°C until the solids are completely melted and the temperature is stable. This creates the molten salt reaction medium [6] [3].

• Acylation Reaction

- Add salicylamide (0.036 mol, ~5.00 g) to the molten salt system with continuous stirring [6] [3].
- Using a dropping funnel, slowly add acetyl chloride (0.0432 mol, ~3.39 g) dropwise over about 10 minutes [6] [3].
- Maintain the reaction mixture at 140°C with stirring for an additional 30 minutes to ensure the reaction completes [6] [3].

• Work-up and Isolation

- Carefully quench the reaction by slowly adding 60 mL of an acidic ice-water solution (prepared from 1 mL concentrated HCl and 59 mL water) over about 5 minutes. A yellowish solid will precipitate [6] [3].
- Continue stirring the suspension at room temperature for 30 minutes, then filter to collect the solid [6] [3].
- Wash the filter cake three times with 5 mL portions of hot water (80°C), then dry the crude product at 80°C for 5 hours [6] [3].

• Purification

- Dissolve the crude product in 20 mL of ethanol and heat to reflux until it dissolves completely [6] [3].
- Cool the solution in an ice bath to recrystallize the product [6] [3].
- Filter the precipitated crystals and dry them at 80°C for 5 hours to obtain the final product, 5-acetyl-2-hydroxybenzamide, as a white solid [6] [3].

Safety and Handling Information

For researchers working with this compound, please note the following hazard information:

- **Hazard Statements:** Harmful if swallowed (H302), causes skin irritation (H315), and causes serious eye irritation (H319) [2].
- **Precautionary Measures:** Wear protective gloves, eye protection, and face protection (P280). Wash skin thoroughly after handling (P264). Do not eat, drink, or smoke when using this product (P270) [2].
- **Storage:** The compound should be sealed in a dry container and stored at room temperature, with some suppliers recommending storage in a cool and dark place below 15°C [1] [2].

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References

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